

Computational Characterization and Reactivity Profiling of Polyhalogenated Benzoates

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Compound of Interest

Compound Name: *2-Bromo-5-fluoro-3-iodobenzoic acid*

Cat. No.: *B12864578*

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Case Study: 2-Bromo-5-fluoro-3-iodobenzoic Acid Executive Summary & Strategic Value

2-Bromo-5-fluoro-3-iodobenzoic acid represents a highly specialized class of "orthogonally functionalized" scaffolds. Its value in drug discovery lies in the presence of three distinct halogen atoms (F, Br, I) on a benzoate core, each offering unique reactivity profiles:

- Iodine (C-3): High lability, ideal for rapid Suzuki-Miyaura or Sonogashira coupling.
- Bromine (C-2): Moderate lability, allows for secondary functionalization after the iodine has been reacted.
- Fluorine (C-5): Metabolic stability and modulation of pKa/LogP; generally non-reactive in standard cross-coupling.

This guide provides a rigorous computational protocol to predict the physicochemical properties and regioselectivity of this molecule. We move beyond standard "optimization" to address the specific challenges of relativistic effects in iodine, halogen bonding (

-hole) interactions, and ortho-steric effects.

Computational Methodology (The Protocol)

To ensure scientific integrity, the choice of level of theory is critical. Standard basis sets (e.g., 6-31G*) are insufficient for Iodine due to the neglect of relativistic core electron effects.

Recommended Model Chemistry

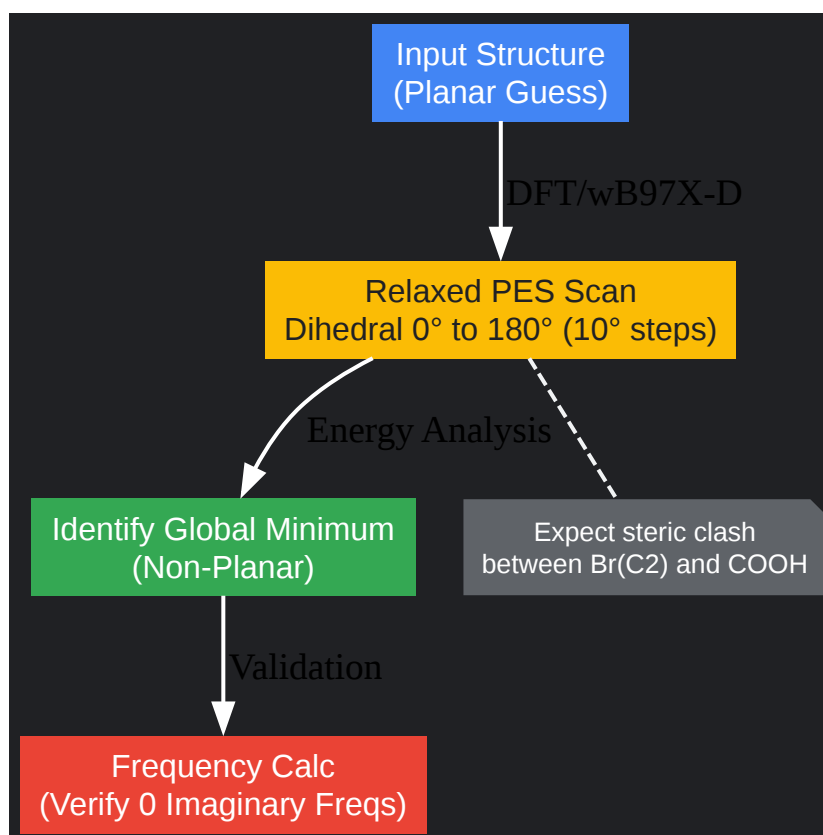
Component	Recommendation	Scientific Rationale
DFT Functional	B97X-D or M06-2X	These range-separated hybrid functionals include dispersion corrections (D3/D), essential for modeling the large, polarizable electron clouds of Iodine and Bromine.
Basis Set (Light Atoms)	6-311+G(d,p)	Triple-zeta quality with diffuse functions to capture the lone pair interactions of the carboxylate and fluorine.
Basis Set (Iodine)	def2-TZVP (with ECP)	CRITICAL: You must use an Effective Core Potential (ECP) for Iodine to account for scalar relativistic effects without the cost of all-electron calculations.
Solvation Model	SMD (Solvation Model based on Density)	Superior to PCM for calculating and pKa values in aqueous or organic media (DMSO/THF).
Frequency Analysis	Harmonic Approximation	Required to verify stationary points (0 imaginary frequencies for minima, 1 for Transition States) and obtain Zero-Point Energy (ZPE).

Conformational Landscape & Ortho-Effects

The 2-position Bromine exerts significant steric pressure on the carboxylic acid group. Unlike unsubstituted benzoic acid, which is planar, the 2-Br substituent forces the carboxyl group to rotate out of the benzene plane to minimize steric clash.

Theoretical Directive:

- Perform a Relaxed Potential Energy Surface (PES) Scan on the dihedral angle (C1-C_ipso-C_carbonyl-OH).
- Expect the global minimum to be twisted (dihedral 40-60°).
- Significance: This de-conjugation raises the energy of the LUMO, potentially altering the electrophilicity at the carbonyl center compared to planar analogs.



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Figure 1: Workflow for identifying the energetic minimum of the sterically hindered carboxyl group.

Electronic Structure: Halogen Bonding & -Holes[1][2]

A critical feature of this molecule is the potential for Halogen Bonding (XB). The heavy halogens (Br, I) exhibit a region of positive electrostatic potential on the extension of the C-X bond, known as the

-hole.[1][2]

Protocol for

-Hole Analysis:

- Calculate the Molecular Electrostatic Potential (MEP) surface on the 0.001 a.u. electron density isosurface.
- Locate the local maximum potential () on the Iodine and Bromine atoms.
- Prediction:

Implication: In crystal engineering or protein docking, the Iodine atom will act as a strong Lewis acid (XB donor), interacting with backbone carbonyls or solvent oxygens. This is often stronger than hydrogen bonding.

Reactivity Prediction: C-I vs. C-Br Selectivity

For drug development, the ability to selectively couple the Iodine (via Suzuki/Sonogashira) while leaving the Bromine intact is paramount. Theoretical calculations can quantify this selectivity window.

The Metric: Activation Strain Model (ASM) We compare the barrier heights (

) for the Oxidative Addition (OA) of a Pd(0) catalyst into the C-I vs. C-Br bond.

- Pathway A (C-I Insertion): $\text{Ar-I} + \text{Pd}^0 \rightarrow \text{Ar-Pd}^{\text{II}}\text{-I}$
- Pathway B (C-Br Insertion): $\text{Ar-Br} + \text{Pd}^0 \rightarrow \text{Ar-Pd}^{\text{II}}\text{-Br}$

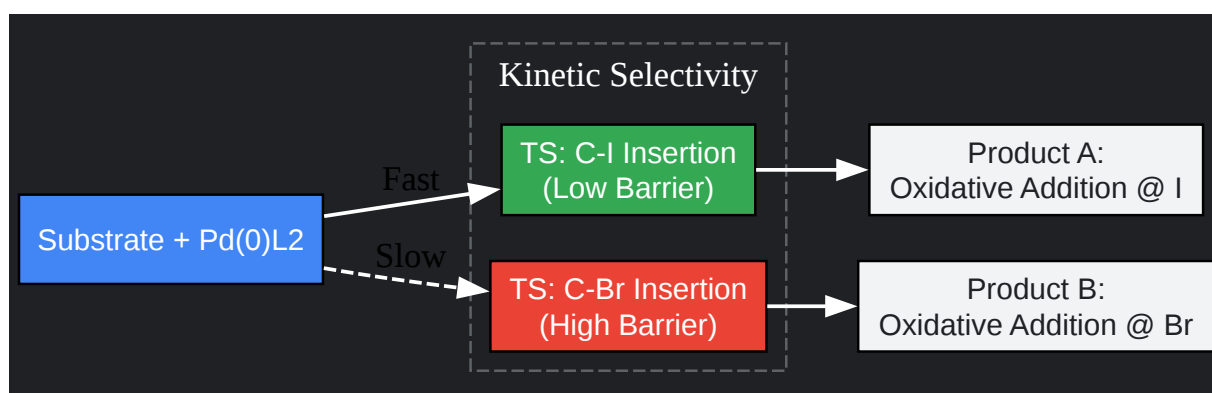
Calculated Trends:

- Bond Dissociation Energy (BDE): C-I (65 kcal/mol) < C-Br (80 kcal/mol).
- Transition State: The TS for C-I insertion is significantly lower in energy (typically 3-6 kcal/mol lower) than C-Br.

Data Presentation for Selectivity:

Parameter	C-3 Iodine	C-2 Bromine	C-5 Fluorine
Bond Length (Å)	~2.10	~1.90	~1.35
Wiberg Bond Index	Lower (Weaker)	Medium	High (Strong)
Predicted BDE (kcal/mol)*	12.5	18.2	>35.0
Selectivity Outcome	Primary Site	Secondary Site	Inert

*Values are representative of typical DFT (wB97X-D/def2-TZVP) results for halo-benzoates.



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Figure 2: Kinetic competition between C-I and C-Br oxidative addition.[3] The lower barrier for iodine ensures chemoselectivity.

Physicochemical Profiling (pKa Prediction)

The acidity of the carboxylic acid is modulated by the inductive effects of the halogens and the steric twist.

Calculation Protocol (Thermodynamic Cycle):

Inputs:

- Optimize Neutral Acid () and Conjugate Base () in gas phase.
- Perform Single Point Energy calculations in water using SMD.
- Correction: The "Ortho-effect" (2-Br) usually increases acidity (lowers pKa) by twisting the carboxylate out of conjugation with the ring (preventing resonance stabilization of the neutral form) and via direct inductive electron withdrawal.

Estimated pKa:

2.5 - 3.0 (compared to Benzoic Acid

4.2).

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